

Direct red 239 chemical structure and properties

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Compound of Interest

Compound Name: Direct red 239

Cat. No.: B12366353

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An In-depth Technical Guide to **Direct Red 239**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and applications of the disazo dye, **Direct Red 239**. The information is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information on this compound.

Chemical Structure and Identification

Direct Red 239 is a complex disazo dye characterized by the presence of two azo (-N=N-) groups, which are responsible for its color. Its chemical structure is based on naphthalene sulfonic acid derivatives.

IUPAC Name: tetrasodium;4-hydroxy-7-[[5-hydroxy-7-sulfonato-6-[(6-sulfonatonaphthalen-2-yl)diazenyl]naphthalen-2-yl]carbamoylamino]-3-[(6-sulfonatonaphthalen-2-yl)diazenyl]naphthalene-2-sulfonate^{[1][2]}

CAS Number: 60202-35-9^{[3][4][5][6][7][8][9]}

Molecular Formula: C₄₁H₂₄N₆Na₄O₁₅S₄^{[1][2]}

Canonical SMILES:

C1=CC2=C(C(=C(C=C2C=C1NC(=O)NC3=CC4=CC(=C(C(=C4C=C3)O)N=NC5=CC6=C(C=C5)C=C(C=C6)S(=O)(=O)[O-])S(=O)(=O)[O-])S(=O)(=O)[O-])N=NC7=CC8=C(C=C7)C=C(C=C8)S(=O)(=O)[O-])O.[Na+].[Na+].[Na+]^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Direct Red 239** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	1060.9 g/mol	[2]
Appearance	Red-brown powder	[4] [6] [8] [10] [11] [12]
Melting Point	>300 °C	[3] [5] [11] [12]
Solubility	Soluble in water (yielding a yellow-light red solution), N,N-dimethylformamide (DMF), and concentrated sulfuric acid (producing a blue-ray red-purple solution). Slightly soluble in ethanol and chloroform. Insoluble in acetone and butanol.	[3] [5] [8] [10] [11] [12]
pH (in solution)	7.0 - 9.0	[13]
Light Fastness	5	[6] [14]
Washing Fastness	3-4	[6]
Absorption Maximum (λ_{max})	Approximately 483.5 nm (unmetallized)	

Synthesis of Direct Red 239

The synthesis of **Direct Red 239** is a multi-step process that primarily involves diazotization and azo coupling reactions. A non-phosgene route has been developed for its production, which includes condensation, diazotization, and coupling stages.

Experimental Protocol Overview:

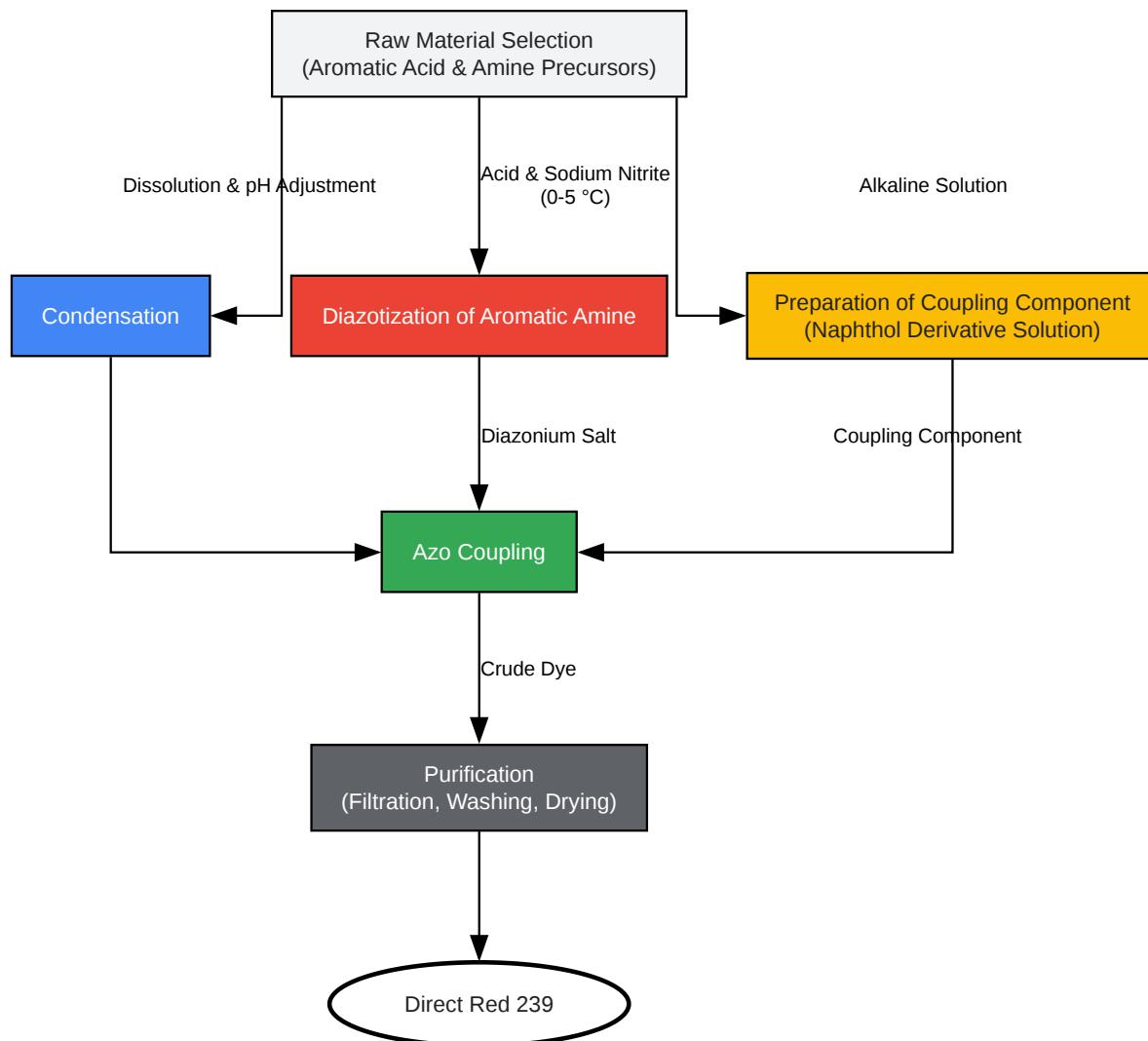
While specific, detailed laboratory-scale protocols are not readily available in the public domain, the general industrial synthesis can be outlined as follows:

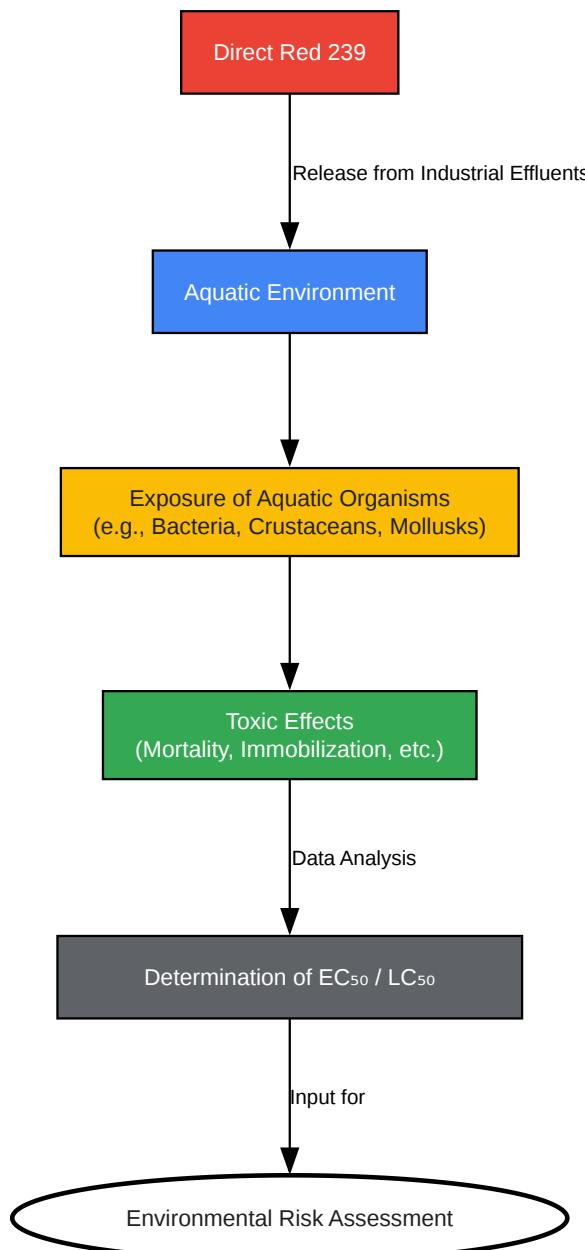
- Condensation: The initial step involves the condensation of precursor molecules. A key raw material is an aromatic acid. This is dissolved in water, and the pH is adjusted with a base. The mixture is heated to facilitate dissolution.
- Diazotization: An aromatic amine precursor is treated with a source of nitrous acid (e.g., sodium nitrite in the presence of a strong acid like hydrochloric acid) at a low temperature (typically 0-5 °C) to form a diazonium salt. The temperature must be carefully controlled as diazonium salts are unstable at higher temperatures.
- Azo Coupling: The diazonium salt solution is then slowly added to a solution of the coupling component (a naphthol derivative) under alkaline conditions. The reaction mixture is kept cool to ensure the stability of the

diazonium salt and to control the coupling reaction. The coupling reaction results in the formation of the azo linkage and the precipitation of the dye.

- **Purification:** The synthesized dye is then purified, typically by filtration, washing to remove unreacted starting materials and by-products, and drying.

Logical Workflow for Synthesis:





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